

Technical Overview of (Z)-pent-2-ene-1,5-diol

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Compound of Interest

Compound Name:	Pent-2-ene-1,5-diol
CAS No.:	27354-43-4
Cat. No.:	B13692101

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise summary of the available information on (Z)-**pent-2-ene-1,5-diol**, a specific isomer of pentenediol. While data on this particular compound is limited, this document consolidates the known details to support further research and development.

Chemical Identification

The Chemical Abstracts Service (CAS) number for (Z)-**pent-2-ene-1,5-diol** is 27354-43-4.^{[1][2]} This unique identifier is crucial for accurate identification and sourcing of the compound.

Physicochemical Properties

A summary of the basic chemical properties for **pent-2-ene-1,5-diol** is provided in the table below. It is important to note that much of the publicly available data does not distinguish between the (Z) and (E) isomers.

Property	Value	Source
CAS Number	27354-43-4	[1][2]
Molecular Formula	C5H10O2	[1][2]
Molecular Weight	102.13 g/mol	[1][2]
Synonyms	cis-pent-2-ene-1,5-diol, (Z)-2-Pentene-1,5-diol	[1]
InChIKey	YWZHEUFCDPRCAD-UPHRSURJSA-N	[1]

Synthesis and Experimental Protocols

Detailed experimental protocols for the synthesis of (Z)-**pent-2-ene-1,5-diol** are not readily available in the public domain. General synthetic routes for pentenediols may involve the reduction of corresponding dicarboxylic acids or their derivatives. However, specific conditions to stereoselectively produce the (Z)-isomer are not well-documented in the provided search results.

Biological Activity and Signaling Pathways

There is a significant lack of information regarding the biological activity and potential signaling pathways associated with (Z)-**pent-2-ene-1,5-diol**. In contrast, its saturated counterpart, pentane-1,5-diol, has been investigated for its antimicrobial properties.[3][4] This saturated diol is believed to exert its effect by dehydrating bacterial cells, a mechanism to which resistance is less likely to develop.[3][4]

The biological activities of other related unsaturated diols and their derivatives have been explored. For instance, various terpene-based scaffolds, which can include unsaturated diol moieties, exhibit a wide range of biological activities, including antibacterial, antifungal, and anticancer effects.[5] However, no such specific data has been found for (Z)-**pent-2-ene-1,5-diol**.

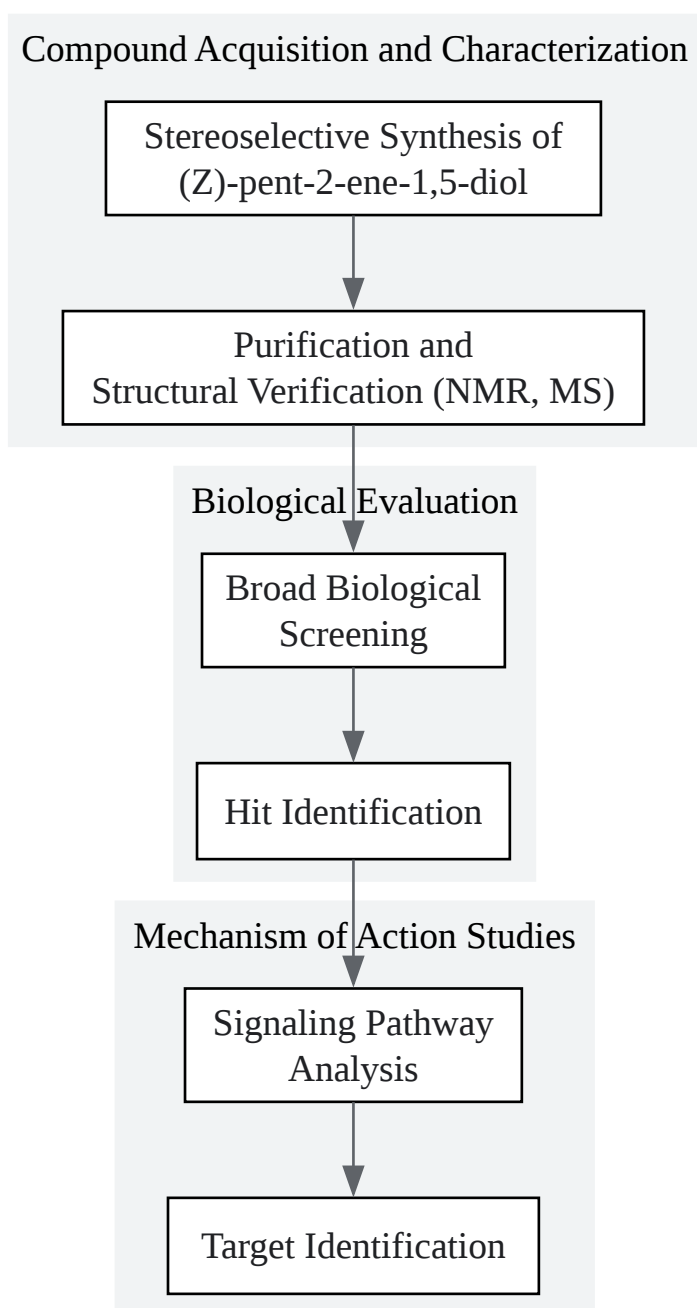
Due to the absence of information on its biological interactions, no signaling pathways or experimental workflows involving (Z)-**pent-2-ene-1,5-diol** can be depicted.

Future Research Directions

The scarcity of data on (Z)-**pent-2-ene-1,5-diol** presents an opportunity for novel research. Key areas for future investigation include:

- **Stereoselective Synthesis:** Development of a reliable and efficient method for the synthesis of the (Z)-isomer.
- **Biological Screening:** Comprehensive evaluation of its biological activity, including antimicrobial, anticancer, and anti-inflammatory properties.
- **Mechanism of Action Studies:** If any biological activity is identified, elucidation of the underlying molecular mechanisms and signaling pathways.

The logical workflow for initiating research on this compound is outlined below.



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Proposed research workflow for (Z)-pent-2-ene-1,5-diol.

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